

# Metoxuron-monomethyl-d3: A Technical Guide for Advanced Analytical Applications

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## Compound of Interest

Compound Name: Metoxuron-monomethyl-d3

Cat. No.: B12405654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Metoxuron-monomethyl-d3**, a deuterated isotopologue of the phenylurea herbicide Metoxuron-monomethyl. This document is intended for professionals in research and development who require a stable, isotopically labeled internal standard for quantitative analysis. The information presented herein covers its chemical properties, typical applications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Core Compound Data

**Metoxuron-monomethyl-d3** is primarily utilized as an internal standard in analytical methodologies to ensure the accuracy and precision of the quantification of Metoxuron-monomethyl in various matrices. The deuterium labeling provides a distinct mass difference, allowing for its differentiation from the unlabeled analyte by a mass spectrometer, while maintaining nearly identical chemical and physical properties.

Property	Value	Source
Chemical Name	Metoxuron-monomethyl-d3	-
Molecular Formula	C <sub>9</sub> H <sub>8</sub> D <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	217.67 g/mol	[1][3]
CAS Number (unlabeled)	20782-57-4	-
Typical Application	Internal Standard for Mass Spectrometry	[4]
Storage Conditions	-20°C or 4°C	[1][3]

## Safety and Handling Information

**Metoxuron-monomethyl-d3** should be handled in a well-ventilated area by trained personnel. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. Based on the safety data for the compound, the following hazards have been identified:

- Hazard Statements: Causes skin irritation, may cause an allergic skin reaction, and causes serious eye irritation.[1]
- Precautionary Statements: Wear protective gloves. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It is crucial to consult the most recent Safety Data Sheet (SDS) from the supplier before handling this compound.

## Application in Quantitative Analysis

The primary application of **Metoxuron-monomethyl-d3** is as an internal standard for the quantification of Metoxuron-monomethyl in complex matrices, such as environmental samples (water, soil) or biological samples. The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it effectively compensates for variations in sample preparation, injection volume, and matrix effects that can cause ion suppression or enhancement.

Below is a logical workflow illustrating the role of **Metoxuron-monomethyl-d3** in a typical analytical procedure.

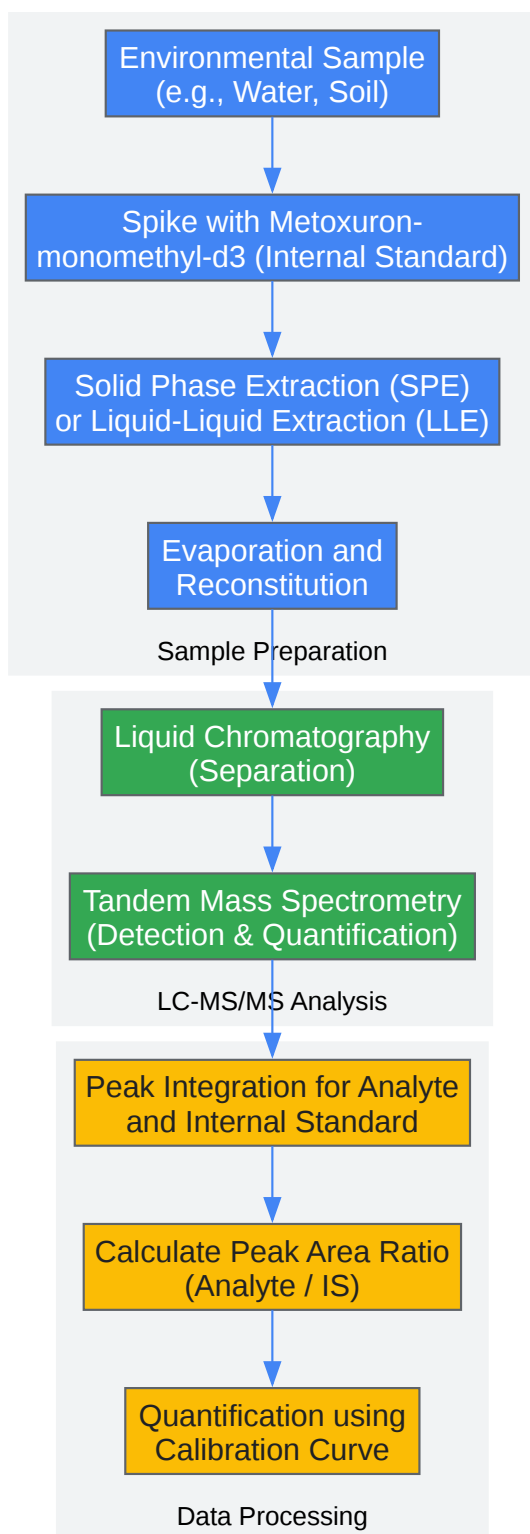


Figure 1: Analytical Workflow Using a Deuterated Internal Standard

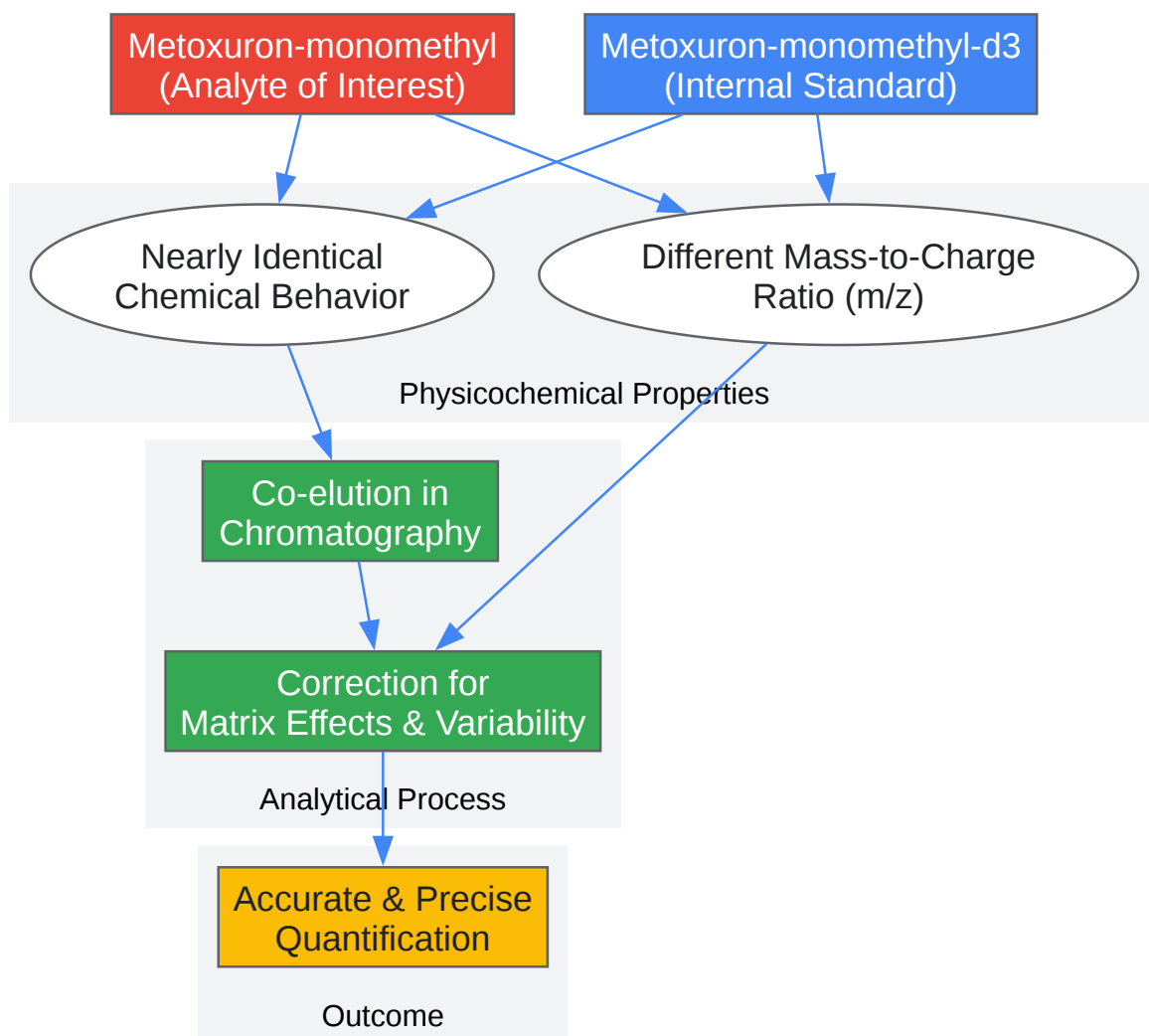


Figure 2: Rationale for Using a Deuterated Standard

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## References

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